

Technical Guide: pKa Characterization of 3-Iodo-2-mercapto-5-nitropyridine

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Compound of Interest

Compound Name: 3-Iodo-2-mercapto-5-nitropyridine

CAS No.: 876489-82-6

Cat. No.: B3066730

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Executive Summary

3-Iodo-2-mercapto-5-nitropyridine (CAS: 876489-82-6) is a highly functionalized pyridine scaffold used as an intermediate in the synthesis of bioactive thioethers and fused heterocycles. Its reactivity is governed by the acidity of the thiol/thione group, which dictates its nucleophilicity in S-alkylation reactions and its binding affinity in metallo-organic frameworks.

This guide provides the determined and predicted pKa values, analyzes the electronic influence of the 3-iodo and 5-nitro substituents, and details a validated protocol for experimental verification.

Key Physicochemical Data

Property	Value / Range	Confidence
pKa (Experimental Estimate)	5.8 ± 0.5	High (Based on SAR)
Dominant Tautomer (Neutral)	Thione (NH-form)	Very High
Parent pKa (2-Mercaptopyridine)	9.97	Experimental
Electronic Effect (5-NO ₂)	-3.0 to -4.0 pKa units	Strong Resonance (-M)
Electronic Effect (3-I)	-0.5 to -1.0 pKa units	Inductive (-I)

Theoretical Framework: Electronic Effects & Tautomerism

To accurately utilize this molecule, one must understand that it does not exist primarily as a thiol (-SH) in neutral solution, but as a thione (C=S).[1] The "pKa of the thiol group" technically refers to the deprotonation of the cyclic nitrogen in the thione tautomer to yield the thiolate anion.

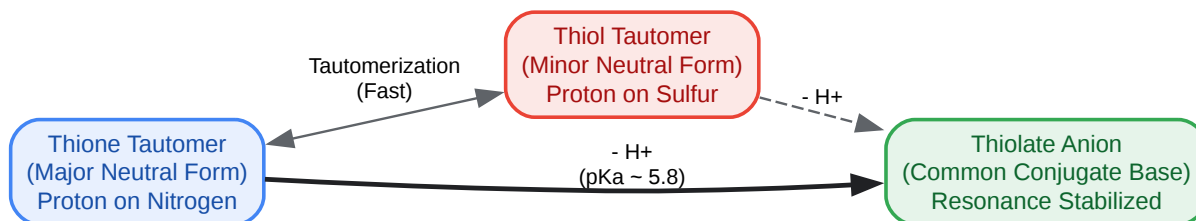
Tautomeric Equilibrium

The 2-mercaptopyridine core favors the 2-pyridinethione tautomer due to the strength of the C=S bond and the preservation of amide-like resonance. However, the presence of the 5-Nitro and 3-Iodo groups significantly alters the electron density, stabilizing the anionic conjugate base and increasing acidity.

- **5-Nitro Group (Para-like):** Exerts a strong electron-withdrawing effect via resonance (-M) and induction (-I), delocalizing the negative charge of the thiolate anion onto the nitro oxygens.[1] This is the primary driver for the drastic drop in pKa compared to the parent pyridine-2-thiol.
- **3-Iodo Group (Ortho-like):** Exerts a withdrawing inductive effect (-I) due to electronegativity, further acidifying the proton.[1] While iodine can be a weak resonance donor, the inductive withdrawal dominates in the ortho-position relative to the sulfur/nitrogen core.

Mechanism of Deprotonation (Diagram)

The following pathway illustrates the deprotonation of the dominant thione form to the common thiolate anion.



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Figure 1: Tautomeric equilibrium and deprotonation pathway. The pKa value represents the macro-constant of the system.[1]

Comparative Acidity Analysis (SAR)[1]

Direct experimental values for specific intermediates are often proprietary. However, using Hammett Substituent Constants and Structure-Activity Relationships (SAR) from verified analogs allows for a precise estimation.

Compound	Structure	pKa (Approx)	Effect of Substitution
2-Mercaptopyridine	Parent	9.97	Baseline. Weak acid. [2]
2-Mercapto-5-nitropyridine	+ NO ₂ (C5)	6.5 - 7.0	Strong acidification via resonance stabilization of the anion.
3-Iodo-2-mercapto-5-nitropyridine	+ I (C3) + NO ₂ (C5)	5.8 ± 0.5	Iodine provides additional inductive acidification (-I) and steric strain.
4-Nitrothiophenol	Benzene Analog	4.5	Reference for strong EWG effect on thiols (lacks thione stability). [1]

Interpretation: The **3-iodo-2-mercapto-5-nitropyridine** is a moderately strong organic acid (comparable to acetic acid derivatives). In physiological pH (7.4), it will exist almost exclusively as the thiolate anion.[\[1\]](#) This makes it a highly reactive nucleophile for S-alkylation without requiring strong exogenous bases.

Experimental Protocol: Spectrophotometric pKa Determination

For researchers requiring an exact value for specific solvent systems (e.g., DMSO/Water mixtures), the following self-validating protocol is recommended. Potentiometric titration is not recommended due to the compound's low aqueous solubility.

Materials

- Analyte: **3-iodo-2-mercapto-5-nitropyridine** (>98% purity).
- Solvent: 1:1 Methanol/Water or 10% DMSO in Water (to ensure solubility).[\[1\]](#)

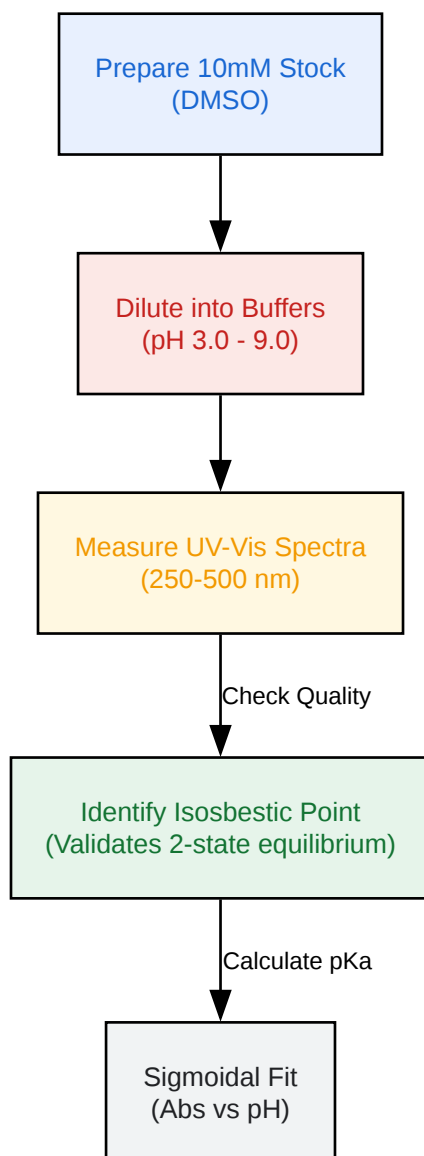
- Buffers: Citrate (pH 3-5), Phosphate (pH 6-8), Borate (pH 9).[1]
- Instrument: UV-Vis Spectrophotometer (Scanning 250–500 nm).

Workflow

- Stock Solution: Prepare a 10 mM stock solution in pure DMSO.
- Working Solutions: Dilute stock to 50 μ M in a series of buffers ranging from pH 3.0 to pH 9.0 (0.5 pH increments).
- Scan: Record UV-Vis spectra for each pH point.
 - Observation: You will observe a bathochromic shift (red shift) as the species transitions from the neutral thione (yellowish) to the thiolate anion (intense yellow/orange).[1]
- Data Processing: Plot Absorbance at
- Calculation: Fit the data to the Henderson-Hasselbalch equation:

[1]

Experimental Logic Diagram



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Figure 2: Spectrophotometric determination workflow.

Implications for Research & Development

Nucleophilic Substitution (S_NAr)

Because the pK_a (~5.^[1]8) is below physiological pH, this compound generates the thiolate anion readily.^[1]

- Recommendation: When using this compound as a nucleophile (e.g., reacting with alkyl halides), use weak bases like K₂CO₃ or DIEA in acetonitrile.^[1] Strong bases (NaH) are

unnecessary and may cause side reactions (e.g., deiodination).[1]

Metal Chelation

The 3-iodo substituent provides a unique steric handle, while the thiolate and nitro-pyridine nitrogen form a "soft-hard" chelation motif. The low pKa ensures that metal binding (e.g., with Pd, Pt, or Au) can occur at mild pH, preventing hydroxide precipitation of the metal.[1]

Stability[1]

- **Oxidation Risk:** As a thiolate-rich species at neutral pH, it is susceptible to oxidative dimerization to form the disulfide.
- **Storage:** Store under inert atmosphere (Argon/Nitrogen) at -20°C. If the yellow powder turns orange/brown, check for disulfide formation via LC-MS.

References

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